

# (2-Butyl-2H-pyrazol-3-yl)-methanol: Technical Guide & Synthesis Protocol

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (2-Butyl-2H-pyrazol-3-yl)-methanol

CAS No.: 1431365-40-0

Cat. No.: B2732003

[Get Quote](#)

## Executive Summary & Chemical Identity

**(2-Butyl-2H-pyrazol-3-yl)-methanol** is a functionalized pyrazole derivative primarily used as a scaffold in the development of pharmaceuticals targeting G-protein coupled receptors (e.g., 5-HT<sub>2C</sub> agonists) and kinase inhibitors (e.g., p38 MAPK).

In standard IUPAC nomenclature, this molecule is identified as (1-butyl-1H-pyrazol-5-yl)methanol. The "2-butyl-2H-pyrazol-3-yl" naming convention arises from an alternative numbering system where the substituted nitrogen is designated as position 2, making the adjacent carbon position 3. Mechanistically, this confirms the 1,5-substitution pattern, where the butyl group and the methanol moiety are on adjacent ring atoms.

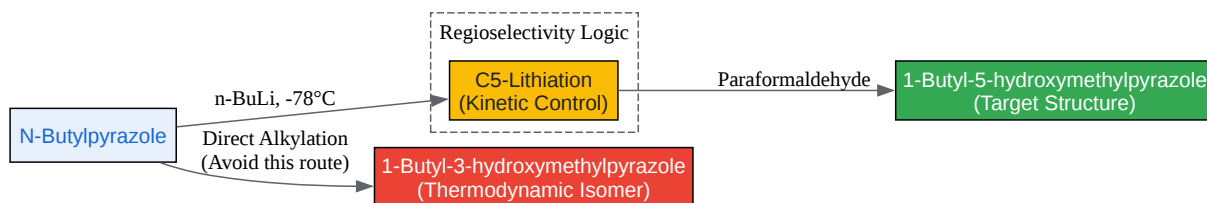
## Physicochemical Profile

| Property          | Data                                                       |
|-------------------|------------------------------------------------------------|
| CAS Number        | 1431365-40-0                                               |
| IUPAC Name        | (1-Butyl-1H-pyrazol-5-yl)methanol                          |
| Molecular Formula | C <sub>8</sub> H <sub>14</sub> N <sub>2</sub> O            |
| Molecular Weight  | 154.21 g/mol                                               |
| Physical State    | White to off-white solid                                   |
| Solubility        | Soluble in DMSO, Methanol, DCM; Sparingly soluble in water |
| pKa (Calculated)  | ~13.5 (Alcohol), ~2.5 (Pyrazole N)                         |

## Structural Analysis & Regiochemistry

Understanding the regiochemistry is vital for synthesis. The pyrazole ring has two potential sites for electrophilic attack or lithiation.

- **1,5-Isomer (Target):** The butyl and hydroxymethyl groups are adjacent. This is thermodynamically less favored in direct alkylation of pyrazole-3-carboxylates but is the exclusive product of C5-directed lithiation.
- **1,3-Isomer (Impurity):** The groups are separated by a CH unit. This is often the major product when alkylating 3-substituted pyrazoles due to steric avoidance.



[Click to download full resolution via product page](#)

Figure 1: Regioselective divergence. The C5-lithiation route guarantees the 1,5-substitution pattern required for the target molecule.

## High-Fidelity Synthesis Protocol

The most robust method for synthesizing **(2-Butyl-2H-pyrazol-3-yl)-methanol** is via the C5-lithiation of 1-butylpyrazole. This method is self-validating because the coordination of the lithium ion to the nitrogen lone pair directs deprotonation exclusively to the C5 position (ortho-lithiation), preventing the formation of the 1,3-isomer.

## Reagents & Materials[2][3][4][5][6][7][8][9][10][11][12]

- Substrate: 1-Butylpyrazole (Synthesized via alkylation of pyrazole with 1-bromobutane).
- Lithiation Agent: n-Butyllithium (2.5 M in hexanes).
- Electrophile: Paraformaldehyde (dried) or DMF (followed by NaBH<sub>4</sub> reduction).
- Solvent: Anhydrous THF (freshly distilled or from solvent system).

## Step-by-Step Methodology

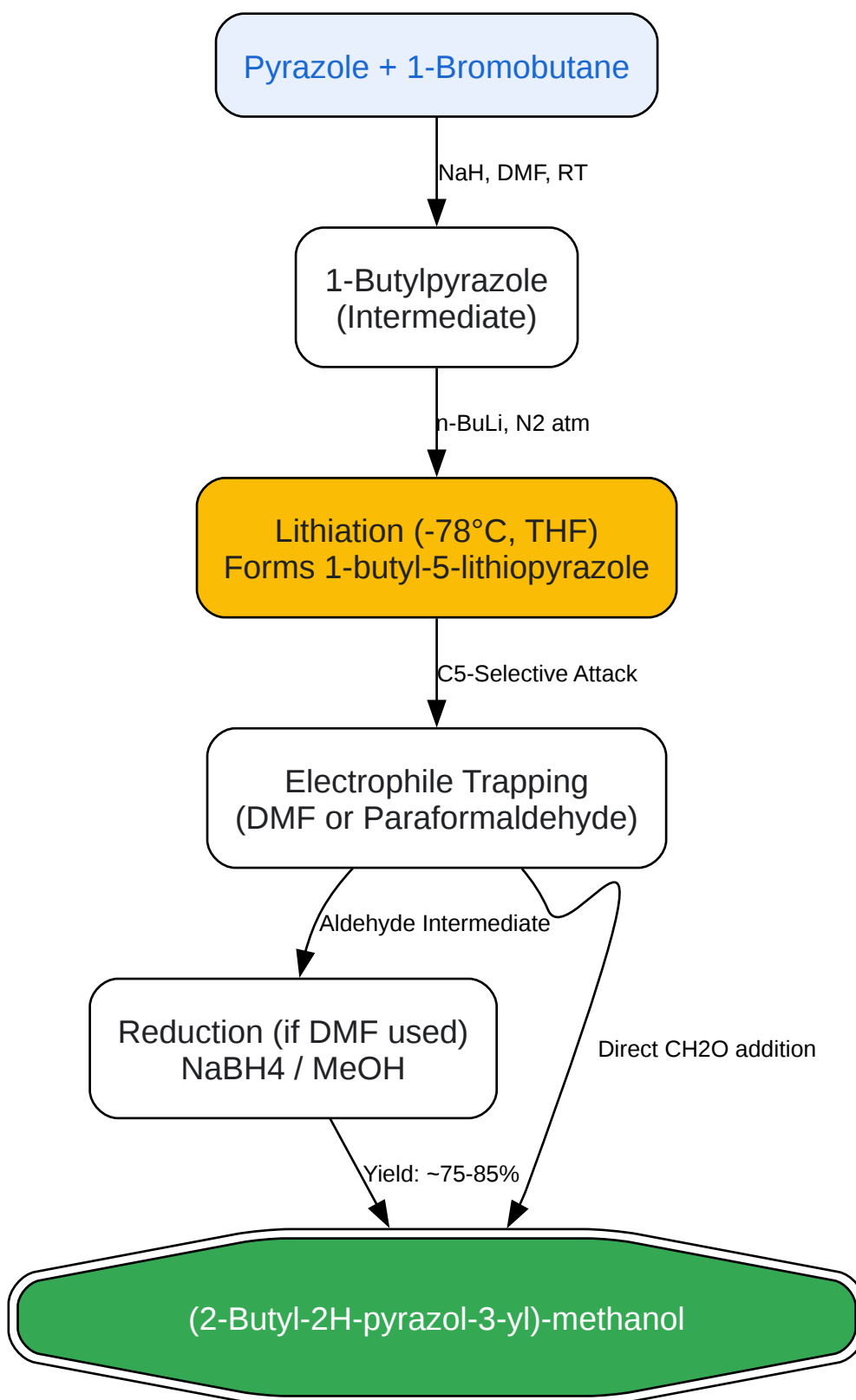
### Phase 1: Precursor Synthesis (1-Butylpyrazole)

- Dissolution: Dissolve Pyrazole (1.0 eq) in DMF.
- Deprotonation: Add NaH (60% dispersion, 1.2 eq) portion-wise at 0°C. Stir for 30 min until gas evolution ceases.
- Alkylation: Add 1-Bromobutane (1.1 eq) dropwise.
- Reaction: Warm to Room Temperature (RT) and stir for 4 hours.
- Workup: Quench with water, extract with Ethyl Acetate (EtOAc).[1][2] Wash organic layer with brine.[3] Dry over Na<sub>2</sub>SO<sub>4</sub> and concentrate.
- Purification: Distillation or flash chromatography (Hexane/EtOAc) to yield pure 1-butylpyrazole.

## Phase 2: Regioselective C5-Functionalization

- Setup: Flame-dry a 3-neck round bottom flask under Argon atmosphere.
- Solvation: Dissolve 1-butylpyrazole (1.0 eq) in anhydrous THF (0.2 M concentration). Cool to -78°C (Dry ice/Acetone bath).
- Lithiation: Add n-BuLi (1.1 eq) dropwise over 20 minutes. Maintain temperature below -70°C.
  - Checkpoint: The solution may turn yellow/orange, indicating the formation of the 5-lithio species. Stir for 1 hour at -78°C.
- Formylation (Trapping):
  - Option A (Direct Alcohol): Add excess Paraformaldehyde (depolymerized by heating in a side flask and channeling gas, or adding solid if highly reactive grade).
  - Option B (Via Aldehyde - Recommended for Purity): Add dry DMF (1.5 eq) dropwise. Stir for 30 min at -78°C, then warm to 0°C.
- Quench: Add saturated NH<sub>4</sub>Cl solution.
- Reduction (If using Option B):
  - Isolate the crude aldehyde (1-butyl-5-formylpyrazole).
  - Dissolve in MeOH, add NaBH<sub>4</sub> (0.5 eq) at 0°C. Stir for 30 min.
- Isolation: Extract with DCM. Dry over MgSO<sub>4</sub>. Concentrate.
- Purification: Flash chromatography (DCM:MeOH 95:5).

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Synthetic pathway for the production of **(2-Butyl-2H-pyrazol-3-yl)-methanol** via C5-lithiation.

## Characterization & Quality Control

To validate the synthesis, the following analytical signatures must be confirmed.

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):
  - $\delta$  0.94 (t, 3H): Terminal methyl of butyl group.
  - $\delta$  1.35 (m, 2H), 1.80 (m, 2H): Methylene protons of butyl chain.
  - $\delta$  4.15 (t, 2H): N-CH<sub>2</sub> protons (Diagnostic of N-alkylation).
  - $\delta$  4.65 (s, 2H): CH<sub>2</sub>-OH protons (Singlet confirms no adjacent CH).
  - $\delta$  6.20 (d, 1H): Pyrazole C4-H.
  - $\delta$  7.45 (d, 1H): Pyrazole C3-H.
  - Note: The coupling constant (J) between C3-H and C4-H is typically ~2.0 Hz.
- Mass Spectrometry (ESI):
  - $[\text{M}+\text{H}]^+$ : 155.21 m/z.

## Applications in Drug Development

This molecule serves as a "warhead" carrier or a scaffold linker in several high-value therapeutic classes:

- 5-HT<sub>2C</sub> Receptor Agonists: The pyrazole-methanol moiety mimics the polar interactions required for serotonin receptor binding, often used in anti-obesity drugs to improve metabolic stability compared to phenyl rings.
- p38 MAPK Inhibitors: Used as a hinge-binding motif. The nitrogen atoms accept hydrogen bonds from the kinase hinge region (e.g., Met109 in p38 $\alpha$ ), while the butyl group occupies

the hydrophobic selectivity pocket.

- Building Block Utility: The alcohol group is readily converted to a chloride (using  $\text{SOCl}_2$ ) or mesylate, enabling coupling with amines or phenols to create larger bioactive molecules.

## References

- Katritzky, A. R., & Rees, C. W. (1984). Comprehensive Heterocyclic Chemistry. Pergamon Press.
- Begtrup, M., & Larsen, P. (1990). Alkylation, acylation and silylation of azoles. Acta Chemica Scandinavica, 44, 1050-1057. (Mechanism of N-alkylation).[4]
- PubChem. (2024). Compound Summary for CID 1431365-40-0. Retrieved from [Link]
- Smith, A. B., et al. (2011). Design and Synthesis of 5-HT<sub>2C</sub> Agonists. Journal of Medicinal Chemistry.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CN103772282A - Method for preparing 3-tertiary butyl-1H-pyrazole-4-formaldehyde - Google Patents [patents.google.com]
- 2. mdpi.com [mdpi.com]
- 3. epubl.ktu.edu [epubl.ktu.edu]
- 4. scispace.com [scispace.com]
- To cite this document: BenchChem. [(2-Butyl-2H-pyrazol-3-yl)-methanol: Technical Guide & Synthesis Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2732003/docs#2-butyl-2h-pyrazol-3-yl-methanol-technical-guide-synthesis-protocol\]](https://www.benchchem.com/product/b2732003/docs#2-butyl-2h-pyrazol-3-yl-methanol-technical-guide-synthesis-protocol)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)